

Essential Safety and Operational Guide for Handling MZP-54

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety and logistical information for the handling of **MZP-54**, a PROTAC (Proteolysis-Targeting Chimera) BET (Bromodomain and Extra-Terminal) degrader. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of research activities. **MZP-54** is a selective degrader of BRD3/4 and is utilized in scientific research.[1]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for MZP-54 from MedChemExpress or BroadPharm was not publicly available, a representative SDS for a similar PROTAC compound from MedChemExpress indicates that the substance may cause skin and serious eye irritation.[2] Therefore, a cautious approach to handling is warranted, assuming similar or greater hazards for MZP-54 until a specific SDS is obtained and reviewed.

Recommended Personal Protective Equipment (PPE) is contingent on the specific handling procedure. The following table outlines the minimum required PPE for various laboratory tasks involving **MZP-54**.



Task	Minimum Required PPE
Weighing and Aliquoting Powder	- Disposable Nitrile Gloves (double-gloving recommended)- Lab Coat- Safety Goggles with Side Shields- N95 or higher-rated respirator (if not handled in a certified chemical fume hood)
Reconstituting in Solvent	- Disposable Nitrile Gloves- Lab Coat- Safety Goggles with Side Shields- Face Shield (if splash hazard exists)- Work within a certified chemical fume hood is mandatory.
Cell Culture and In-Vitro Assays	- Disposable Nitrile Gloves- Lab Coat- Safety Glasses
In-Vivo Dosing and Animal Handling	- Disposable Nitrile Gloves- Lab Coat or Disposable Gown- Safety Glasses- Surgical Mask

Experimental Protocol: Reconstitution of MZP-54

This protocol is adapted from publicly available information for in-vivo experiments and should be performed within a certified chemical fume hood.

Materials:

- MZP-54 powder (CAS: 2010159-47-2)
- Ethanol, 200 proof
- PEG300 (Polyethylene glycol 300)
- Tween-80
- Saline (0.9% sodium chloride)
- Sterile, depyrogenated vials and syringes

Procedure:



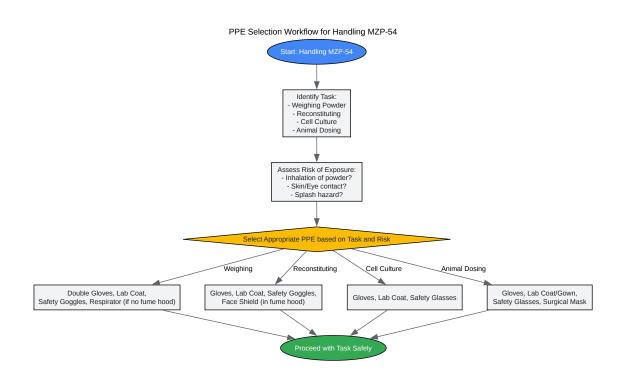
- Prepare a 25.0 mg/mL stock solution:
 - Aseptically weigh the desired amount of MZP-54 powder.
 - Add the appropriate volume of ethanol to achieve a 25.0 mg/mL concentration.
 - Vortex or sonicate until the powder is completely dissolved.
- Prepare the final working solution (example for a 1 mL final volume):
 - In a sterile vial, add 400 μL of PEG300.
 - Add 100 μL of the 25.0 mg/mL MZP-54 stock solution in ethanol and mix thoroughly.
 - Add 50 μL of Tween-80 and mix until the solution is homogeneous.
 - Add 450 μL of saline to bring the final volume to 1 mL.
 - The final concentration of this working solution will be 2.5 mg/mL.

Note: For in-vivo experiments, it is recommended to prepare the working solution fresh on the day of use.[1]

Operational and Disposal Plans

The following diagrams outline the decision-making process for PPE selection and the proper disposal of MZP-54 waste.

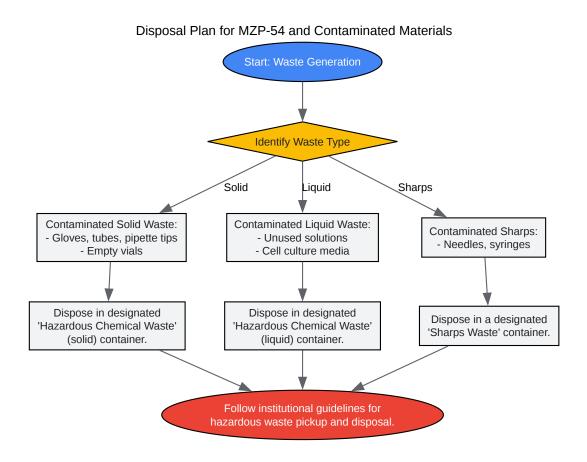




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Caption: PPE Selection Workflow for Handling MZP-54





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Caption: Disposal Plan for MZP-54 and Contaminated Materials

Handling and Storage

Handling:

Avoid inhalation of dust and contact with skin and eyes.



- Use only in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the powdered form.
- Do not eat, drink, or smoke in areas where MZP-54 is handled.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- The recommended storage temperature for the powder is -20°C for up to 3 years.[3]
- Solutions of MZP-54 in solvent can be stored at -80°C for up to 1 year.[3]
- Store locked up and away from incompatible materials.

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